

Application Notes and Protocols for 2-Methoxy-2-methylheptane in Fragrance Development

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Compound of Interest

Compound Name: 2-Methoxy-2-methylheptane

Cat. No.: B3057090

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the use of **2-Methoxy-2-methylheptane** as a fragrance ingredient. The information is intended for professionals in the fields of fragrance development, cosmetic science, and related research areas.

Introduction

2-Methoxy-2-methylheptane (CAS No. 76589-16-7), also known as DAIKON ETHER, is a synthetic fragrance ingredient with potential applications in fine fragrances, personal care products, and household goods. Its unique olfactory profile and performance characteristics make it a novel component for fragrance creation. This document outlines its chemical properties, olfactory profile, safety and regulatory information, and provides experimental protocols for its evaluation and application in fragrance development.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **2-Methoxy-2-methylheptane** is presented in Table 1. This data is essential for formulation, stability testing, and safety assessments.

Property	Value	Source
Chemical Name	2-Methoxy-2-methylheptane	[1]
CAS Number	76589-16-7	[1]
Molecular Formula	C9H20O	[1]
Molecular Weight	144.25 g/mol	[1]
Appearance	Colorless liquid (presumed)	General chemical properties
Purity	>97%	[2]

Olfactory Profile

Based on available data, **2-Methoxy-2-methylheptane** is characterized by a combination of fruity, radish, and herbaceous notes, with a pronounced top note character.[3] This profile suggests its utility in creating fresh, vibrant, and unique fragrance compositions.

Odor Description: Fruity, radish, and/or herbaceous with a strong top note.[3]

Safety and Regulatory Information

A summary of the safety and regulatory information for **2-Methoxy-2-methylheptane** is provided in Table 2. It is crucial to adhere to these guidelines to ensure consumer safety.

Aspect	Information	Source
GHS Classification	Flammable liquid and vapor (H226), May cause an allergic skin reaction (H317), Harmful to aquatic life with long lasting effects (H412)	[1]
Regulatory Status	Registered in Australia (AICIS), Japan (ISHL), and Europe (REACH)	
Recommended Use Levels	- Fine Fragrances: $\leq 0.5\%$ - Personal Care/Cosmetic Products: $\leq 0.05\%$ - Household Products: $\leq 0.05\%$	
Health Surveillance	Recommended for workers with significant risk of skin sensitization.	

Experimental Protocols

The following protocols are designed to systematically evaluate the performance and suitability of **2-Methoxy-2-methylheptane** in fragrance development.

Objective: To conduct a detailed characterization of the olfactory properties of **2-Methoxy-2-methylheptane**.

Materials:

- **2-Methoxy-2-methylheptane** (10% solution in a suitable solvent like ethanol or dipropylene glycol)
- Standard fragrance smelling strips
- Panel of trained sensory evaluators
- Odor descriptor reference standards (e.g., for fruity, green, herbaceous notes)

Procedure:

- Dip a smelling strip into the 10% solution of **2-Methoxy-2-methylheptane**.
- Allow the solvent to evaporate for approximately 10-15 seconds.
- Present the smelling strip to the sensory panel.
- Panelists should evaluate the odor at different time intervals (top note: 0-15 mins, middle note: 15-60 mins, base note: >60 mins) to assess its evolution.
- Panelists should describe the odor using standard fragrance terminology and compare it to the reference standards.
- Record all descriptors and intensity ratings.

Objective: To assess the blending characteristics and impact of **2-Methoxy-2-methylheptane** in a basic fragrance structure.

Materials:

- **2-Methoxy-2-methylheptane**
- Standard fragrance raw materials for a citrus accord (e.g., Limonene, Linalool, Citral)
- Ethanol (perfumer's grade)
- Glass beakers and stirring equipment
- Smelling strips

Procedure:

- Prepare a simple citrus accord base (e.g., Limonene 50%, Linalool 30%, Citral 20%).
- Create a series of dilutions of **2-Methoxy-2-methylheptane** in the citrus accord at varying concentrations (e.g., 0.1%, 0.5%, 1%, 2%, 5%).
- Allow the blends to mature for at least 24 hours.

- Evaluate each blend on a smelling strip against the original citrus accord as a control.
- Assess the impact of **2-Methoxy-2-methylheptane** on the overall fragrance profile, noting any changes in freshness, lift, and character.

Objective: To evaluate the stability and performance of **2-Methoxy-2-methylheptane** in a representative consumer product base (e.g., a simple shampoo or lotion base).

Materials:

- **2-Methoxy-2-methylheptane**
- Unfragranced shampoo or lotion base
- Control fragrance oil (without **2-Methoxy-2-methylheptane**)
- Test fragrance oil (containing **2-Methoxy-2-methylheptane** at a final concentration of 0.05%)
- Incubators/ovens for accelerated stability testing (e.g., at 40°C)
- pH meter
- Viscometer

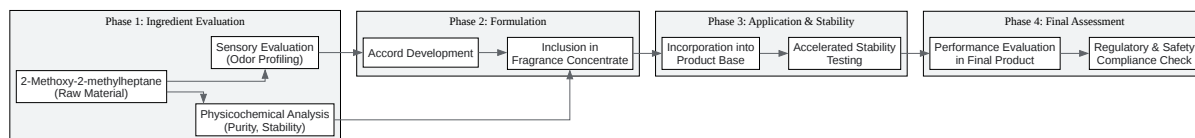
Procedure:

- Incorporate the control and test fragrance oils into separate batches of the product base at the specified concentration.
- Evaluate the initial odor of both batches.
- Store samples of both batches under different conditions:
 - Room temperature (20-25°C)
 - Accelerated aging (40°C)
 - Light exposure (if applicable)

- Monitor the samples at regular intervals (e.g., 1, 2, 4, 8, 12 weeks) for any changes in:
 - Odor profile and intensity
 - Physical properties (color, pH, viscosity)
- Compare the stability of the test sample containing **2-Methoxy-2-methylheptane** to the control.

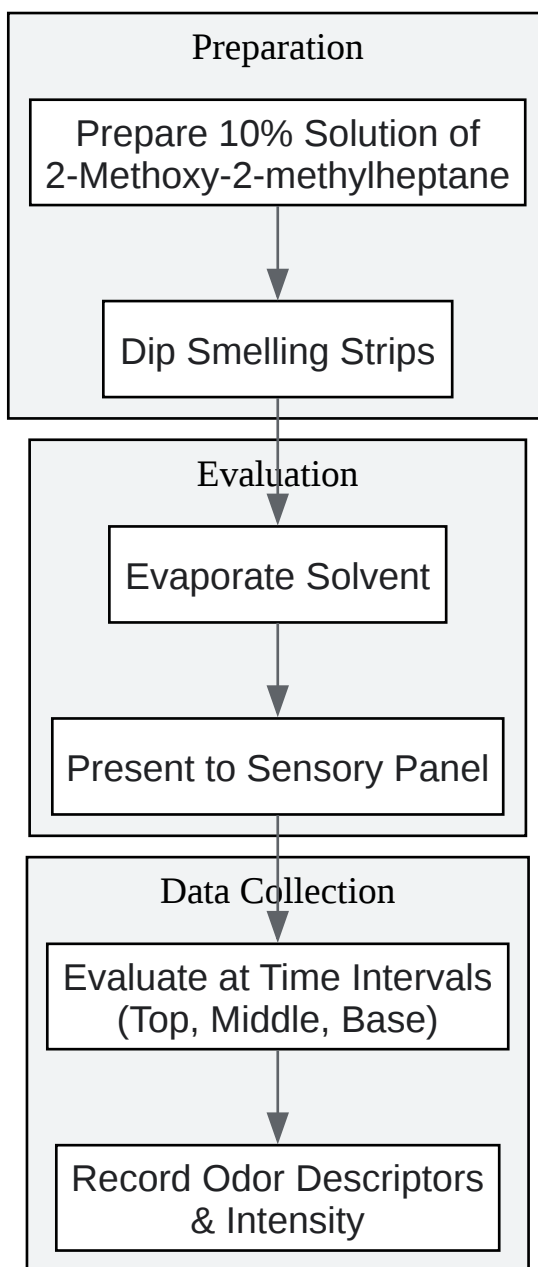
Visualizations

The following diagrams illustrate key workflows and concepts in the application of **2-Methoxy-2-methylheptane** in fragrance development.



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Caption: Workflow for evaluating a new fragrance ingredient.



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Caption: Process for sensory evaluation of **2-Methoxy-2-methylheptane**.

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References

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